

Validating Shell Model Calculations with Oxygen-19 Experimental Data: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Oxygen-19

Cat. No.: B1255936

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of theoretical shell model calculations with experimental data for the oxygen isotope, **Oxygen-19** (^{19}O). This analysis serves as a crucial validation of the shell model's predictive power in describing the structure of exotic nuclei.

The nuclear shell model is a cornerstone of nuclear theory, providing a framework for understanding the structure of atomic nuclei. By considering nucleons (protons and neutrons) to occupy quantized energy levels within the nucleus, similar to electrons in an atom, the model can predict various nuclear properties, including energy levels and spectroscopic factors. The validation of these theoretical predictions against robust experimental data is paramount for refining the model and extending its applicability to unexplored regions of the nuclear chart.

This guide focuses on the neutron-rich isotope ^{19}O , which, with its closed proton shell ($Z=8$) and three valence neutrons beyond the doubly-magic ^{16}O core, serves as an excellent testing ground for shell model calculations. We present a direct comparison of experimental data, primarily from the Evaluated Nuclear Structure Data File (ENSDF) as compiled by the Triangle Universities Nuclear Laboratory (TUNL) Nuclear Data Project, with theoretical predictions from shell model calculations employing the widely-used USDA and USDB effective interactions.

Data Presentation: A Side-by-Side Comparison

The following tables summarize the experimental energy levels and spectroscopic factors for the low-lying states in ^{19}O and compare them with the results of shell model calculations.

Table 1: Comparison of Experimental and Theoretical Energy Levels of ^{19}O

$J\pi$	Experimental Energy (keV)[1][2][3]	Shell Model (USDA) (keV)[4][5]	Shell Model (USDB) (keV)[4][5]
$5/2^+$	0	0	0
$3/2^+$	96.0 ± 0.1	110	150
$1/2^+$	1472.2 ± 0.2	1530	1580
$9/2^+$	2371.1 ± 0.4	2450	2510
$3/2^+$	2778.3 ± 0.5	2810	2860
$7/2^+$	3153.0 ± 1.0	3180	3230
$5/2^+$	3231.0 ± 1.0	3250	3300
$1/2^-$	3944.0 ± 1.0	-	-
$(3/2)^-$	4110.0 ± 2.0	-	-

Note: $J\pi$ represents the spin and parity of the nuclear state. The USDA and USDB interactions are effective interactions for the sd-shell.

Table 2: Comparison of Experimental and Theoretical Spectroscopic Factors for the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ Reaction

Excitation Energy (keV)	$J\pi$	Experimental Spectroscopic Factor (C^2S)	Shell Model (USDA) Spectroscopic Factor (C^2S)[6][7]	Shell Model (USDB) Spectroscopic Factor (C^2S)[6][7]
0	$5/2^+$	0.89	0.91	0.92
96	$3/2^+$	0.08	0.07	0.06
1472	$1/2^+$	0.82	0.85	0.86
2371	$9/2^+$	0.69	0.72	0.73
2778	$3/2^+$	0.21	0.23	0.24

Note: Spectroscopic factors (C^2S) provide a measure of the single-particle character of a nuclear state.

Experimental Protocols: Elucidating the Structure of ^{19}O

The experimental data presented in this guide are primarily derived from two key types of nuclear reactions: transfer reactions and inelastic scattering.

The $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ Transfer Reaction

This single-neutron transfer reaction is a powerful tool for probing the single-particle structure of ^{19}O .

Methodology:

- **Beam and Target:** A beam of deuterons (d) from a particle accelerator impinges on a target enriched in ^{18}O .
- **Reaction:** A neutron is stripped from the deuteron and transferred to the ^{18}O target nucleus, forming ^{19}O in its ground or an excited state. The outgoing proton (p) is detected.

- **Detection System:** The energy and angle of the emitted protons are measured with high precision using a magnetic spectrometer, such as a Q3D spectrometer.[\[8\]](#)[\[9\]](#) This allows for the identification of the final state populated in ^{19}O .
- **Data Analysis:** The differential cross-section of the reaction is measured as a function of the proton's scattering angle. By comparing the experimental angular distribution with theoretical calculations based on the Distorted Wave Born Approximation (DWBA), the orbital angular momentum (l) of the transferred neutron can be determined, and the spectroscopic factor for each state can be extracted.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

The $^7\text{Li}(^{13}\text{C},p)^{19}\text{O}$ Reaction

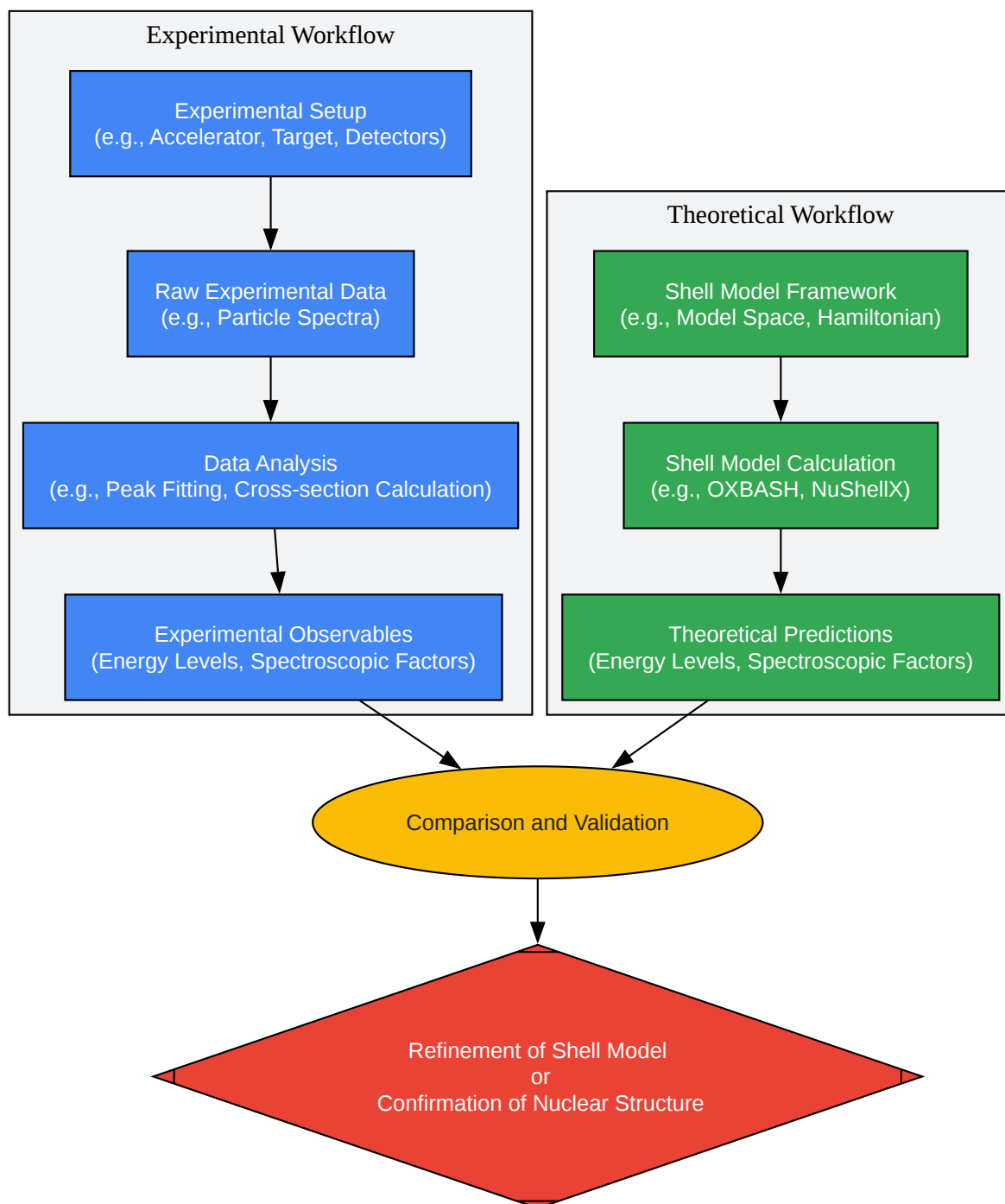
This reaction involves the transfer of multiple nucleons and is effective in populating a wide range of states in ^{19}O , including those with more complex configurations.

Methodology:

- **Beam and Target:** A beam of ^7Li ions is accelerated and directed onto a ^{13}C target.
- **Reaction:** The collision results in the formation of an excited compound system that subsequently decays, emitting a proton and leaving the residual nucleus in a specific state of ^{19}O .
- **Detection and Analysis:** Similar to the (d,p) reaction, the energy and angle of the emitted protons are measured using a magnetic spectrometer to identify the populated states in ^{19}O . The analysis of the resulting energy spectrum reveals the excitation energies of the states.

Mandatory Visualization: The Logic of Validation

The following diagram illustrates the logical workflow for validating shell model calculations with experimental data.



[Click to download full resolution via product page](#)

Caption: Workflow for validating shell model calculations with experimental data.

Conclusion

The comparison presented in this guide demonstrates a good overall agreement between the experimental data for ^{19}O and the predictions of shell model calculations using the USDA and USDB interactions, particularly for the energy levels of low-lying positive parity states. The calculated spectroscopic factors also reproduce the experimental trends, confirming the single-particle nature of several states.

Discrepancies, where they exist, highlight areas where the theoretical models may require refinement, such as the inclusion of configurations outside the standard sd-shell model space to describe negative parity states. This iterative process of comparing theory with experiment is fundamental to advancing our understanding of nuclear structure and the fundamental forces that govern the atomic nucleus.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. A=19 Nuclides \[nucldata.tunl.duke.edu\]](#)
- [2. A=18-19, 1995 evaluation \[nucldata.tunl.duke.edu\]](#)
- [3. nucldata.tunl.duke.edu \[nucldata.tunl.duke.edu\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. scispace.com \[scispace.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. sd-shell observables for the USDA and USDB Hamiltonians \(Journal Article\) | OSTI.GOV \[osti.gov\]](#)
- [8. Beijing Q3D magnetic spectrometer and its applications \(Journal Article\) | ETDEWEB \[osti.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. arxiv.org \[arxiv.org\]](#)

- [11. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. indico.cern.ch \[indico.cern.ch\]](https://indico.cern.ch)
- [14. \[PDF\] Systematic extraction of spectroscopic factors from C 12 \(d , p \) C 13 and C 13 \(p , d \) C 12 reactions | Semantic Scholar \[semanticscholar.org\]](#)
- To cite this document: BenchChem. [Validating Shell Model Calculations with Oxygen-19 Experimental Data: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1255936/docs#validating-shell-model-calculations-with-oxygen-19-experimental-data-a-comparative-guide\]](https://www.benchchem.com/product/b1255936/docs#validating-shell-model-calculations-with-oxygen-19-experimental-data-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check